

A Comprehensive Technical Guide to the Physicochemical Properties of 1-Undecanol

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Compound of Interest

Compound Name: Undecanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Undecanol, also known as undecyl alcohol or **n-undecanol**, is a fatty alcohol with the chemical formula $C_{11}H_{24}O$.^{[1][2]} It is a colorless, water-insoluble liquid with a floral, citrus-like odor.^{[1][3]} This document provides an in-depth overview of the core physicochemical properties of **1-undecanol**, outlines general experimental methodologies for their determination, and situates the molecule within relevant biological pathways. The information presented is intended to serve as a vital resource for researchers and professionals engaged in drug development and other scientific disciplines where the precise characteristics of such molecules are paramount.

Physicochemical Data of 1-Undecanol

The following tables summarize the key physicochemical properties of **1-undecanol**, compiled from various scientific sources.

General Properties	
IUPAC Name	Undecan-1-ol[1]
Synonyms	Undecyl alcohol, n-Undecanol, Hendecanol[1][3]
Molecular Formula	C ₁₁ H ₂₄ O[1][2]
Molecular Weight	172.31 g/mol [1][2]
Appearance	Colorless liquid[1][3]
Odor	Floral, citrus-like[1][3]
Physical Properties	Value (at specified conditions)
Melting Point	11 - 19 °C[1][3]
Boiling Point	243 °C at 760 mmHg[1][3]
Density	0.8298 g/mL at 20 °C[1]
Flash Point	>82 °C[3]
Vapor Pressure	0.00297 mmHg at 25 °C[2]
Refractive Index	1.43918 at 20 °C[2]
Solubility	Observation
Water	Insoluble[1][3]
Ethanol	Soluble[1]
Diethyl Ether	Soluble[1]

Experimental Protocols for Determination of Physicochemical Properties

The following are generalized, representative experimental protocols for determining the key physicochemical properties of a liquid organic compound such as 1-undecanol. These

methods are based on standard laboratory practices and principles outlined in established chemical testing guidelines.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

- Apparatus: Capillary tubes, thermometer, heating bath (e.g., Thiele tube or a digital melting point apparatus).
- Procedure:
 - A small, finely powdered sample of the solidified **1-undecanol** is packed into a capillary tube.
 - The capillary tube is attached to a thermometer and placed in a heating bath containing a high-boiling point liquid (e.g., silicone oil).
 - The bath is heated slowly and uniformly, with constant stirring.
 - The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - A sample of **1-undecanol** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled for simple distillation.

- The flask is heated gently, and the liquid is brought to a boil.
- The temperature is recorded when the vapor temperature is constant and condensation is occurring on the thermometer bulb. This constant temperature is the boiling point.

Determination of Density

Density is the mass of a substance per unit volume.

- Apparatus: Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance.
- Procedure (using a pycnometer):
 - The mass of the clean, dry pycnometer is determined.
 - The pycnometer is filled with **1-undecanol**, and its mass is measured.
 - The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water), and its mass is measured.
 - The density of **1-undecanol** is calculated using the masses and the known density of the reference liquid.

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

- Apparatus: Pensky-Martens closed-cup tester or Cleveland open-cup tester.
- Procedure (Closed-Cup Method):
 - A sample of **1-undecanol** is placed in the test cup of the apparatus.
 - The sample is heated at a slow, constant rate with continuous stirring.
 - At regular temperature intervals, an ignition source is passed over the cup.

- The flash point is the lowest temperature at which the vapor above the liquid ignites with a brief flash.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

- Apparatus: Test tubes, vortex mixer.
- Procedure:
 - A measured amount of **1-undecanol** is added to a test tube containing a measured volume of the solvent (e.g., water, ethanol, diethyl ether).
 - The mixture is agitated vigorously using a vortex mixer.
 - The mixture is allowed to stand and is visually inspected for the presence of a single phase (soluble) or multiple phases (insoluble).

Determination of Refractive Index

The refractive index is a measure of the bending of a ray of light when passing from one medium into another.

- Apparatus: Refractometer (e.g., Abbé refractometer).
- Procedure:
 - A few drops of **1-undecanol** are placed on the prism of the refractometer.
 - The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
 - The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made is also recorded.

Biological Context and Synthesis

1-Undecanol is a fatty alcohol, a class of molecules that play various roles in biological systems. They are involved in lipid metabolism and can serve as precursors for other molecules.

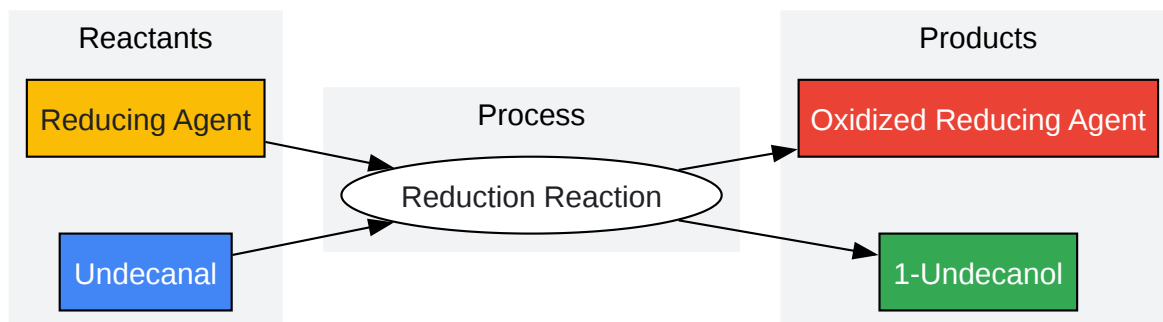
Fatty Alcohol Metabolism

Fatty alcohols are key intermediates in the metabolism of lipids. They can be synthesized from fatty acids and can be converted back to fatty acids or incorporated into waxes and other lipids. The general pathway involves the reduction of fatty acyl-CoA to a fatty alcohol.

Metabolic context of **1-undecanol** within fatty alcohol metabolism.

Synthesis of 1-Undecanol

A common laboratory and industrial method for the synthesis of **1-undecanol** is the reduction of the corresponding aldehyde, undecanal.^[1] This reaction is a standard transformation in organic chemistry.



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Workflow for the synthesis of **1-undecanol** from undecanal.

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